

1-Hydroxycyclohexanecarbonitrile stability and storage conditions

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Compound of Interest

Compound Name: 1-Hydroxycyclohexanecarbonitrile

CAS No.: 931-97-5

Cat. No.: B1294214

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Technical Support Center: 1-Hydroxycyclohexanecarbonitrile

Welcome to the technical support guide for **1-Hydroxycyclohexanecarbonitrile** (also known as Cyclohexanone Cyanohydrin). This resource is designed for researchers, scientists, and drug development professionals to ensure the stability and proper handling of this compound in your experiments. Here, you will find answers to frequently asked questions and troubleshooting guides for common issues.

I. Frequently Asked Questions (FAQs)

This section addresses the most common inquiries regarding the handling and storage of **1-Hydroxycyclohexanecarbonitrile**.

Q1: What are the ideal storage conditions for **1-Hydroxycyclohexanecarbonitrile**?

A1: To ensure maximum stability, **1-Hydroxycyclohexanecarbonitrile** should be stored at refrigerated temperatures, typically between 2-8°C.^{[1][2]} It is crucial to keep the compound in a

tightly-closed container under an inert atmosphere, such as nitrogen or argon.[3][4] This prevents exposure to moisture and atmospheric oxygen, which can contribute to degradation. The material should also be protected from direct sunlight and kept in a cool, dry, and well-ventilated area away from heat sources or ignition.[3][5]

Q2: How stable is **1-Hydroxycyclohexanecarbonitrile** at room temperature?

A2: While the compound is noted to be stable under normal handling conditions, long-term storage at room temperature is not recommended.[6] **1-Hydroxycyclohexanecarbonitrile** is a cyanohydrin, a class of compounds that can exist in equilibrium with their parent ketone (cyclohexanone) and hydrogen cyanide (HCN).[7][8] This equilibrium can shift towards decomposition at elevated temperatures, leading to a loss of compound integrity. For short durations, such as during experimental setup, maintaining the compound on ice is a good practice.

Q3: What materials are incompatible with **1-Hydroxycyclohexanecarbonitrile**?

A3: **1-Hydroxycyclohexanecarbonitrile** exhibits reactivity with several classes of chemicals. It is crucial to avoid contact with:

- Strong Acids and Bases: Both acidic and basic conditions can catalyze the hydrolysis of the nitrile group or, more critically, promote the reverse cyanohydrin reaction, leading to the release of highly toxic and flammable hydrogen cyanide gas.[2][4]
- Strong Oxidizing Agents: Contact with substances like peroxides and epoxides can lead to vigorous and potentially violent reactions.[2][4]
- Water: The compound reacts slowly with water.[2][4] Prolonged exposure to moisture can lead to hydrolysis and decomposition. Some cyanohydrins are known to decompose rapidly in contact with water.[9]

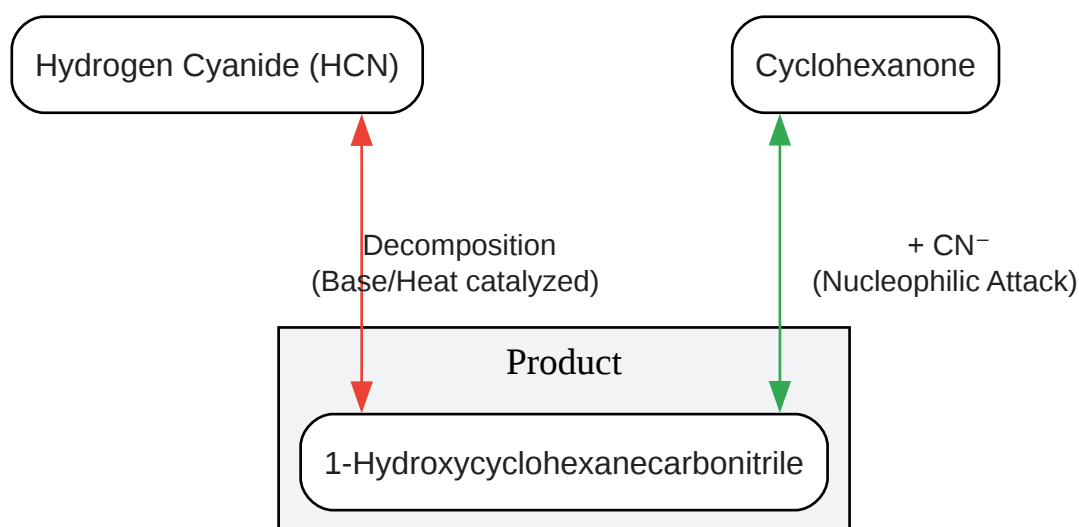
Q4: What are the primary decomposition products I should be aware of?

A4: The primary and most hazardous decomposition pathway for **1-Hydroxycyclohexanecarbonitrile** is the reversion to cyclohexanone and hydrogen cyanide (HCN).[2][7] At elevated temperatures, thermal decomposition may also produce carbon

monoxide and nitrogen oxides.[6] The release of HCN is a significant safety concern due to its high toxicity.

Decomposition Pathway

The stability of **1-Hydroxycyclohexanecarbonitrile** is governed by the reversible cyanohydrin formation reaction.



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Caption: Reversible decomposition of **1-Hydroxycyclohexanecarbonitrile**.

II. Troubleshooting Guide

This section provides solutions to specific problems you might encounter during your research.

Problem 1: My analytical results (NMR, HPLC, GC-MS) show impurities or the presence of cyclohexanone. What happened?

- Causality: The presence of cyclohexanone is a strong indicator that the compound has started to decompose back to its starting materials. This is the most common stability issue.
- Troubleshooting Steps:

- **Verify Storage Conditions:** Confirm that the compound has been consistently stored at 2-8°C in a tightly sealed container under an inert atmosphere.^{[1][2][4]} Any deviation can accelerate degradation.
- **Check Solvent pH:** If the compound was dissolved in a solvent for your experiment, ensure the solvent is neutral and anhydrous. Traces of acid or base in the solvent can catalyze decomposition.^[2]
- **Review Experimental Temperature:** Did your experiment involve heating steps? Cyanohydrins are thermally labile. Consider if the reaction or analysis temperature exceeded the compound's stability threshold.
- **Analytical Method Consideration:** If using Gas Chromatography (GC), be aware that the high temperature of the injection port can cause thermal decomposition of the cyanohydrin, leading to the detection of cyclohexanone even if it wasn't present in the bulk sample.^[10] Consider using a lower inlet temperature or alternative analytical methods like HPLC or careful NMR sample preparation at low temperatures.

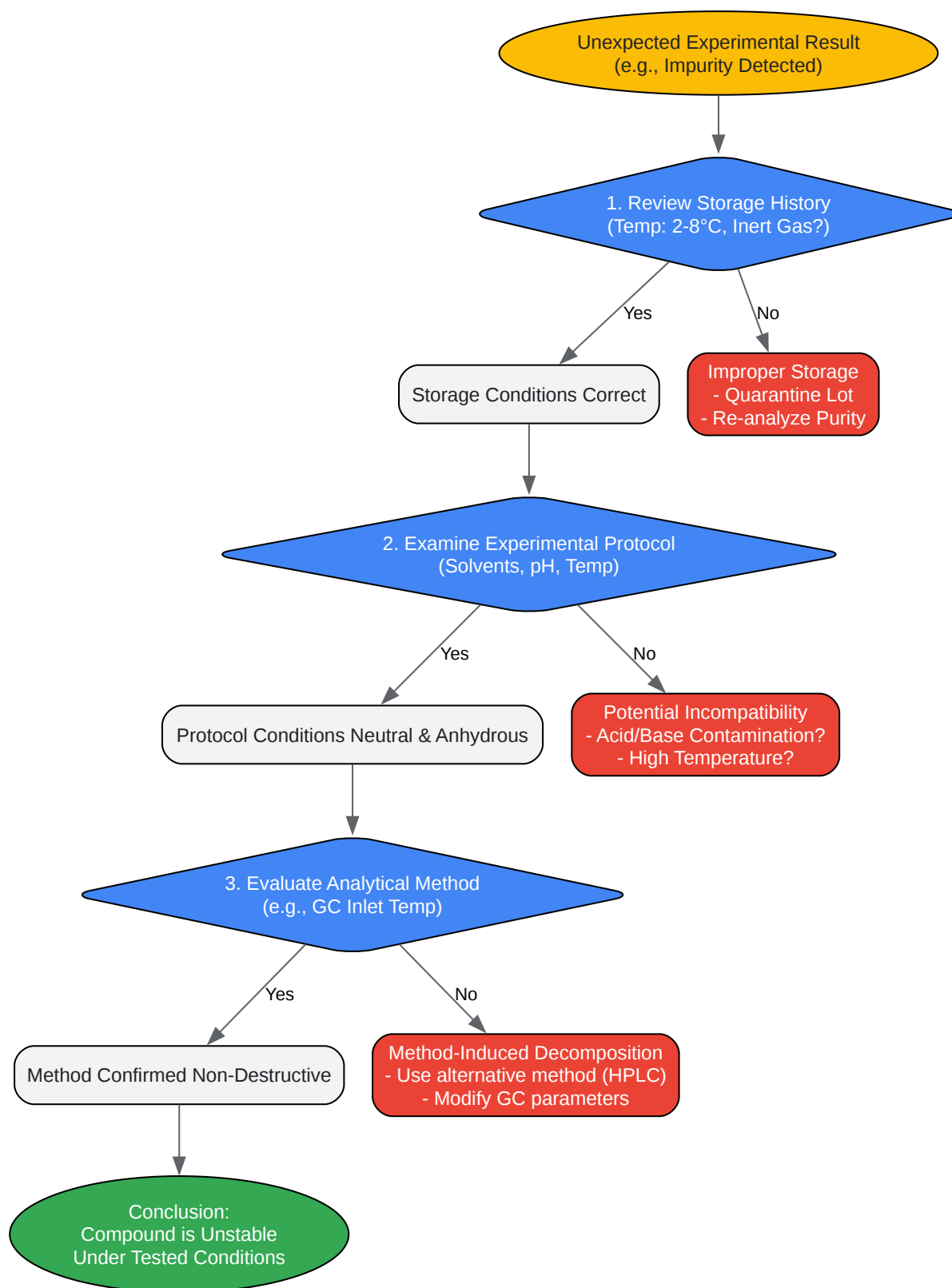
Problem 2: I observed a pressure buildup in my storage vial/bottle.

- **Causality:** Pressure buildup is a serious warning sign. It indicates decomposition leading to the formation of a gas, which in this case is likely hydrogen cyanide (HCN).^[2]
- **Immediate Actions & Troubleshooting:**
 - **DO NOT OPEN THE CONTAINER DIRECTLY.** Handle the container in a certified chemical fume hood with appropriate personal protective equipment (PPE), including cyanide-rated gloves and a face shield.
 - **Cool the Container:** Place the container in an ice bath to reduce the vapor pressure of the HCN.
 - **Vent Carefully:** Once cooled, carefully and slowly vent the container in the back of the fume hood.
 - **Investigate the Cause:** This is often caused by contamination with a base or moisture, or by prolonged storage at improper temperatures. The entire batch of the compound should

be considered suspect and re-analyzed for purity before further use. Dispose of the material according to your institution's hazardous waste protocols if purity cannot be confirmed.

Troubleshooting Workflow

This diagram outlines a logical process for diagnosing stability issues with **1-Hydroxycyclohexanecarbonitrile**.



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Caption: Workflow for troubleshooting **1-Hydroxycyclohexanecarbonitrile** stability.

III. Experimental Protocols & Data

Protocol: Accelerated Stability Study

This protocol describes a method to assess the stability of **1-Hydroxycyclohexanecarbonitrile** under thermal stress.

Objective: To determine the rate of degradation at an elevated temperature.

Methodology:

- Sample Preparation: Accurately weigh ~10 mg of **1-Hydroxycyclohexanecarbonitrile** into three separate amber glass vials. Seal the vials with PTFE-lined caps. One vial will be the T=0 control.
- Initial Analysis (T=0): Dissolve the contents of the T=0 control vial in a known volume of a suitable solvent (e.g., Acetonitrile). Immediately analyze by a calibrated HPLC-UV method to determine the initial purity and peak area.
- Stress Condition: Place the remaining two vials in a calibrated oven at 40°C.
- Time Point Analysis (T=24h, T=72h):
 - At 24 hours, remove one vial from the oven. Allow it to cool to room temperature for 30 minutes.
 - Prepare and analyze the sample using the same HPLC-UV method as the T=0 control.
 - Repeat for the final vial at 72 hours.
- Data Analysis: Compare the peak area of **1-Hydroxycyclohexanecarbonitrile** at each time point to the T=0 sample. Note the appearance and area of any new peaks, particularly the peak corresponding to cyclohexanone. Calculate the percentage of degradation over time.

Summary of Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₇ H ₁₁ NO	[1][11]
Molecular Weight	125.17 g/mol	[1][4][11]
Appearance	Brown solid	[2]
Melting Point	32-35 °C	[1][2][11]
Boiling Point	~232 °C at 760 mmHg	[1]
Recommended Storage	2-8°C	[1][2]
Incompatibilities	Strong acids, strong bases, oxidizing agents, water	[2][4]

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